

# Technical Guide: Physical Properties of 4-(Cyclopentyloxy)benzaldehyde

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## Compound of Interest

Compound Name: 4-(Cyclopentyloxy)benzaldehyde

Cat. No.: B066384

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This document provides a comprehensive overview of the core physical properties of **4-(Cyclopentyloxy)benzaldehyde**, a versatile aromatic compound utilized as a key intermediate in the synthesis of pharmaceuticals and specialty chemicals.<sup>[1]</sup> The data herein is compiled for use in laboratory and research settings, with a focus on clarity, accuracy, and practical application.

## Core Physical and Chemical Data

**4-(Cyclopentyloxy)benzaldehyde** is an organic compound featuring a benzaldehyde structure substituted with a cyclopentyloxy group.<sup>[2]</sup> This structural feature, particularly the cyclopentyl ether group, enhances its solubility in organic solvents and influences its reactivity, making it a valuable building block for creating more complex bioactive molecules.<sup>[1][2]</sup> Its primary reactivity is associated with the aldehyde functional group, which readily participates in reactions like nucleophilic addition and oxidation.<sup>[2]</sup>

## Summary of Physical Properties

The following table summarizes the key quantitative physical properties of **4-(Cyclopentyloxy)benzaldehyde**. These values are critical for designing synthetic routes, planning purification procedures, and ensuring safe handling and storage.

Property	Value	Source(s)
CAS Number	164520-98-3	[1][3][4][5][6]
Molecular Formula	C <sub>12</sub> H <sub>14</sub> O <sub>2</sub>	[1][2][3][6]
Molecular Weight	190.24 g/mol	[3][7]
Appearance	Colorless to pale yellow liquid or solid; Light beige clear liquid	[1][2]
Boiling Point	322.1 ± 15.0 °C (Predicted)	[3]
Density	1.119 ± 0.06 g/cm <sup>3</sup> (Predicted)	[3]
Solubility	More soluble in organic solvents than in water	[2]
Storage Temperature	0–8 °C	[1][3]

## Structure-Property Relationship

The molecular structure of **4-(Cyclopentyloxy)benzaldehyde** dictates its physical characteristics. The interplay between the aromatic ring, the polar aldehyde group, and the nonpolar cyclopentyloxy moiety governs its properties.

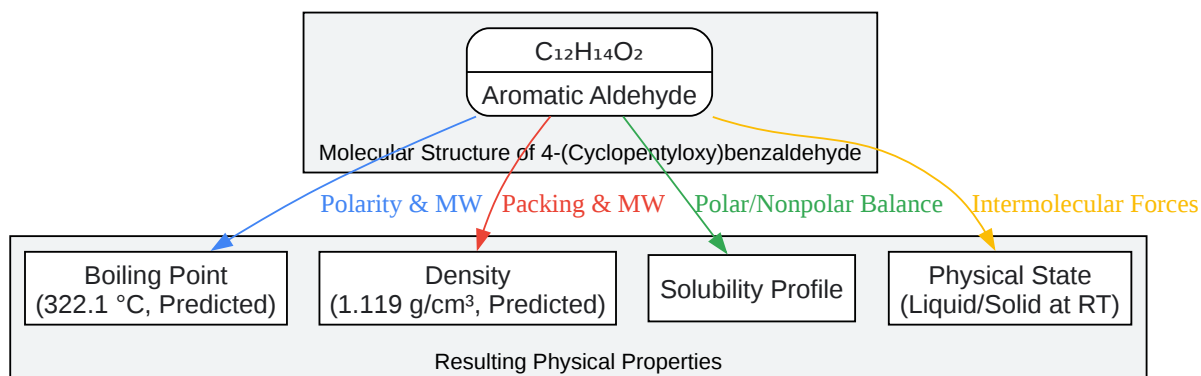


Figure 1: Structure-Property Relationship

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Caption: Structure-Property logic for **4-(Cyclopentyloxy)benzaldehyde**.

## Standard Experimental Protocols

While specific experimental data for this compound's determination is not publicly detailed, the following are standard, widely accepted methodologies for ascertaining the physical properties listed above.

### Melting Point Determination

The melting point is a crucial indicator of purity.[8] Pure crystalline compounds typically exhibit a sharp melting range of 0.5-1.0°C.

- Apparatus: Capillary tube, melting point apparatus (e.g., Mel-Temp or Thiele tube), thermometer.[6][8]
- Protocol:
  - A small, finely powdered sample of the dry compound is packed into a sealed-end capillary tube to a height of about 3 mm.[9]
  - The capillary tube is placed in a heating block or oil bath adjacent to a calibrated thermometer.
  - The sample is heated rapidly to approximately 15-20°C below the expected melting point, then the heating rate is slowed to 1-2°C per minute.
  - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
  - The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[9]

### Boiling Point Determination

The boiling point is the temperature where a liquid's vapor pressure equals the surrounding atmospheric pressure.<sup>[10]</sup>

- Apparatus: Small test tube (fusion tube), a sealed-end capillary tube, thermometer, heating apparatus (e.g., Thiele tube, aluminum block).<sup>[3][4]</sup>
- Protocol:
  - A few milliliters of the liquid are placed into the small test tube.<sup>[1]</sup>
  - A capillary tube, sealed at one end, is placed inverted (open end down) into the liquid.<sup>[3][10]</sup>
  - The test tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level, and heated gently.<sup>[1][3]</sup>
  - As the temperature rises, air trapped in the capillary will bubble out.
  - The temperature at which a rapid and continuous stream of bubbles emerges from the capillary is noted. This is the boiling point.<sup>[3]</sup> The external barometric pressure should also be recorded for accuracy.<sup>[2]</sup>

## Density Determination

Density is the mass per unit volume of a substance.<sup>[7]</sup> For a liquid, this is typically determined using gravimetric methods.

- Apparatus: Volumetric flask of a known volume (e.g., 5 or 10 mL), analytical balance.
- Protocol:
  - An empty, clean, and dry volumetric flask is accurately weighed (W1).<sup>[7]</sup>
  - The flask is filled precisely to the calibration mark with the liquid compound.
  - The filled flask is reweighed to get the total mass (W2).<sup>[7]</sup>

- The mass of the liquid is calculated by subtracting the initial weight from the final weight (Mass = W2 - W1).
- The density is calculated by dividing the mass of the liquid by the known volume of the flask (Density = Mass / Volume).[11]

## Solubility Determination

Qualitative solubility provides insight into the polarity of a compound and is guided by the principle of "like dissolves like".[12]

- Apparatus: Small test tubes, a set of standard solvents of varying polarity (e.g., water, ethanol, diethyl ether, hexane).
- Protocol:
  - A small, measured amount of the solute (e.g., 25 mg) is placed in a test tube.[5]
  - A small volume of the solvent (e.g., 0.75 mL) is added in portions.[5]
  - The mixture is vigorously agitated after each addition.[5][13]
  - The compound is classified as "soluble" if a homogeneous solution forms. If it remains as a separate phase, it is "insoluble."
  - This process is repeated with a range of solvents to build a solubility profile. For compounds with acidic or basic groups, solubility tests in aqueous acid (5% HCl) and base (5% NaOH) can also be highly informative.[5][14]

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